

Thermodynamic Properties of Molten Ammonium Bisulfate: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Ammonium bisulfate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of molten **ammonium bisulfate** ((NH₄)HSO₄). The information is compiled from experimental data and computational methods to serve as a critical resource for professionals in research and development. This document details key thermodynamic parameters, outlines experimental protocols for their measurement, and presents logical workflows for property determination.

Core Thermodynamic Properties

Ammonium bisulfate is a white, crystalline solid at standard conditions. Upon heating, it undergoes a phase transition to a molten state before decomposing at higher temperatures. Understanding the thermodynamic properties of the molten phase is crucial for various industrial applications, including its use as a catalyst and in chemical synthesis.

Quantitative Data Summary

The following tables summarize the key thermodynamic properties of **ammonium bisulfate**. It is important to note that while experimental data for the solid phase and melting transition are available, specific experimental data for the molten state, such as density, heat capacity, and vapor pressure, are not readily found in the literature. The values presented for the molten



state are often derived from computational models like the Joback method and should be considered as estimates.

Table 1: General and Solid-State Properties of Ammonium Bisulfate

Property	Value	Source
Molar Mass	115.11 g/mol	INVALID-LINK
Appearance	White solid	INVALID-LINK
Density (solid, at 25 °C)	1.78 g/cm ³	INVALID-LINK

Table 2: Melting and Decomposition Properties of Ammonium Bisulfate

Property	Value	Source
Melting Point	144.2 ± 0.4 °C (417.35 ± 0.4 K)	Lagno et al. (2014)
Enthalpy of Fusion (ΔHfus)	14.7 ± 0.5 kJ/mol	Lagno et al. (2014)
Decomposition Onset Temperature	~350 °C (623 K)	INVALID-LINK
Thermal Decomposition Stages	Deamination to ammonium bisulfate2. Dehydration to ammonium pyrosulfate3. Decomposition of ammonium pyrosulfate	INVALID-LINK

Table 3: Computationally Derived and Gas-Phase Thermodynamic Properties



Property	Value	Method/State	Source
Enthalpy of Fusion (ΔHfus)	17.61 kJ/mol	Joback Method	INVALID-LINK
Ideal Gas Heat Capacity (Cp,gas) at 434.31 K	118.85 J/(mol·K)	Joback Method	INVALID-LINK
Enthalpy of Vaporization (ΔHvap)	63.96 kJ/mol	Joback Method	INVALID-LINK

Experimental Protocols

Accurate determination of thermodynamic properties requires rigorous experimental procedures. The following sections detail the methodologies for key thermal analysis techniques applicable to **ammonium bisulfate**.

Differential Scanning Calorimetry (DSC) for Melting Point and Enthalpy of Fusion

Differential Scanning Calorimetry is a primary technique for determining the melting point and enthalpy of fusion of salts.

Methodology:

- Sample Preparation: A small, precisely weighed sample of ammonium bisulfate (typically 5-10 mg) is hermetically sealed in an aluminum or gold crucible. An empty, sealed crucible is used as a reference.
- Instrument Calibration: The DSC instrument's temperature and heat flow are calibrated using certified standards with known melting points and enthalpies of fusion (e.g., indium, tin, zinc) across the temperature range of interest.
- Experimental Conditions:
 - The sample and reference crucibles are placed in the DSC cell.



- A controlled heating program is initiated, typically with a linear heating rate of 0.5 to 10
 C/min.
- An inert purge gas, such as argon or nitrogen, is flowed through the cell at a constant rate (e.g., 50 mL/min) to provide a stable thermal environment and prevent oxidative degradation.
- Data Analysis: The heat flow to the sample is measured as a function of temperature. The
 melting point is determined as the onset temperature of the endothermic melting peak. The
 enthalpy of fusion is calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA) for Decomposition Temperature

Thermogravimetric Analysis is used to determine the thermal stability and decomposition temperature of a material by measuring its mass change as a function of temperature.

Methodology:

- Sample Preparation: A precisely weighed sample of ammonium bisulfate is placed in a tared TGA crucible, typically made of alumina or platinum.
- Instrument Setup: The TGA instrument is tared, and the sample is placed on the balance mechanism within the furnace.
- Experimental Conditions:
 - The furnace is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range that encompasses the decomposition of the sample.
 - An inert atmosphere (e.g., nitrogen) is maintained at a constant flow rate to purge any evolved gases.
- Data Analysis: The mass of the sample is recorded continuously as a function of temperature. The decomposition temperature is typically identified as the onset temperature of the mass loss step on the TGA curve.



Measurement of Molten Salt Density

The density of molten salts can be determined using the Archimedean method.

Methodology:

- Apparatus: A high-temperature furnace containing the molten salt, a precision balance, and a plummet of a known volume made from an inert material (e.g., platinum, alumina).
- Procedure:
 - The plummet is first weighed in air.
 - The plummet is then fully submerged in the molten ammonium bisulfate at a controlled temperature.
 - The apparent weight of the submerged plummet is recorded.
- Calculation: The density of the molten salt is calculated based on the difference between the
 weight of the plummet in air and its apparent weight in the molten salt, and the known
 volume of the plummet. Measurements are repeated at various temperatures to determine
 the temperature dependence of the density.

Measurement of Molten Salt Vapor Pressure

The vapor pressure of molten salts can be measured using the Knudsen effusion method or by thermogravimetric analysis.

Methodology (TGA-based):

- Apparatus: A simultaneous thermal analyzer (STA) that combines TGA with DSC, coupled to a mass spectrometer (QMS).
- Procedure:
 - A sample of ammonium bisulfate is placed in a Knudsen effusion cell (a crucible with a small, well-defined orifice in the lid).

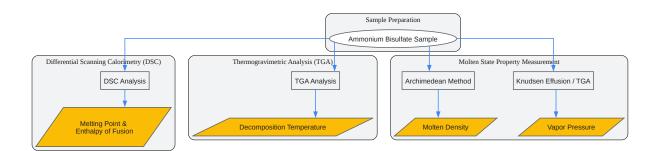


- The cell is heated in the TGA furnace under high vacuum.
- Data Analysis: The rate of mass loss due to effusion of the vapor through the orifice is
 measured by the TGA. The vapor pressure can then be calculated using the Knudsen
 equation, which relates the rate of mass loss, the area of the orifice, the temperature, and
 the molar mass of the effusing species. The coupled mass spectrometer can be used to
 identify the species in the vapor phase.

Visualizations

Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the key thermodynamic properties of **ammonium bisulfate**.



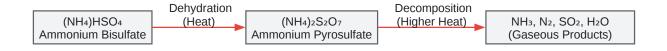
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Caption: Experimental workflow for determining thermodynamic properties.



Thermal Decomposition Pathway of Ammonium Bisulfate

This diagram illustrates the sequential decomposition of **ammonium bisulfate** upon heating.



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Caption: Thermal decomposition pathway of ammonium bisulfate.

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